

# Application Note: Thermogravimetric Analysis of Praseodymium Oxalate

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## Compound of Interest

Compound Name: Praseodymium oxalate

Cat. No.: B1605168

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed overview and protocol for the thermogravimetric analysis (TGA) of **praseodymium oxalate** hydrate. It covers the thermal decomposition pathway, quantitative analysis of mass loss, and a standardized experimental procedure.

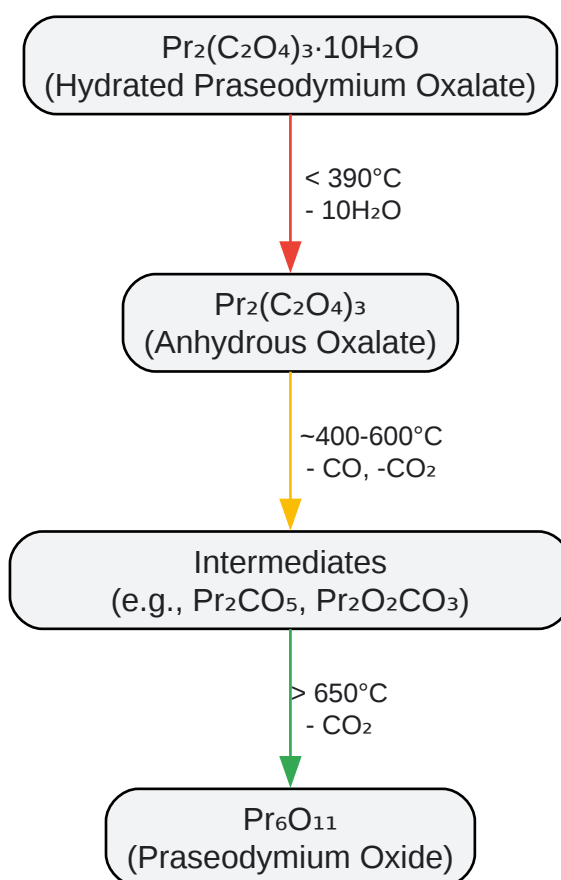
## Introduction

Thermogravimetric analysis (TGA) is a powerful analytical technique used to determine the thermal stability of a material and its fraction of volatile components by monitoring the change in mass as a function of temperature.[1] For rare earth oxalates, such as **praseodymium oxalate** ( $\text{Pr}_2(\text{C}_2\text{O}_4)_3 \cdot n\text{H}_2\text{O}$ ), TGA is crucial for determining the temperature ranges for dehydration, decomposition, and the formation of the final oxide product.[2]

The thermal decomposition of **praseodymium oxalate** hydrate is a multi-step process that is highly dependent on the atmospheric conditions.[3] Typically, the process involves the initial loss of water of hydration, followed by the decomposition of the anhydrous oxalate into intermediate carbonate or oxycarbonate species, and finally, the formation of a stable praseodymium oxide.[2][4] In an oxidizing atmosphere like air, the final product is generally praseodymium oxide  $\text{Pr}_6\text{O}_{11}$ , a non-stoichiometric oxide often represented as  $\text{PrO}_{1.833}$ . [5][6] Understanding this decomposition pathway is essential for the controlled synthesis of praseodymium oxide nanoparticles with specific morphologies and surface areas, which are valuable in catalysis, ceramics, and electronics.[7]

## Thermal Decomposition Pathway

The thermal decomposition of **praseodymium oxalate** decahydrate ( $\text{Pr}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$ ) in an air atmosphere proceeds through several distinct stages. Initially, the hydrated compound loses its water molecules. This is followed by the breakdown of the anhydrous oxalate structure, which releases carbon monoxide and carbon dioxide, forming unstable intermediate species. These intermediates further decompose to yield the final, thermally stable praseodymium oxide.



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Caption: Thermal decomposition pathway of  $\text{Pr}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$  in air.

## Quantitative Analysis

The TGA curve of **praseodymium oxalate** shows distinct mass loss steps corresponding to the decomposition events. The temperature ranges and corresponding mass losses are summarized below.

Decomposition Step	Temperature Range (°C)	Observed Mass Loss (%)	Evolved Species	Resulting Product
1. Dehydration	Ambient – 390	~22-25	H <sub>2</sub> O	Pr <sub>2</sub> (C <sub>2</sub> O <sub>4</sub> ) <sub>3</sub>
2. Oxalate Decomposition	390 – 600	~23	CO, CO <sub>2</sub>	Carbonate/Oxycarbonate Intermediates
3. Intermediate Decomposition	600 – 850	~5	CO <sub>2</sub>	Pr <sub>6</sub> O <sub>11</sub>
Total Mass Loss	Ambient – 850	~49.4[8]	H <sub>2</sub> O, CO, CO <sub>2</sub>	Pr <sub>6</sub> O <sub>11</sub>

Note: Temperature ranges and mass losses are approximate and can vary with experimental conditions such as heating rate and atmosphere.

Studies have shown that the complete dehydration of Pr<sub>2</sub>(C<sub>2</sub>O<sub>4</sub>)<sub>3</sub>·10H<sub>2</sub>O occurs in multiple steps up to 390°C.[4] The decomposition of the anhydrous oxalate begins around 400°C, marked by an exothermic peak, leading to the formation of intermediates like Pr<sub>2</sub>CO<sub>5</sub>. [8][9] The final conversion to cubic Pr<sub>6</sub>O<sub>11</sub> starts at approximately 650°C and is typically complete by 800-850°C under conventional heating. [8][9] The total experimental mass loss of around 49.41% has been reported, which corresponds well to the conversion of the hydrated oxalate to Pr<sub>6</sub>O<sub>11</sub>. [8]

## Experimental Protocol

This protocol outlines a standard procedure for the thermogravimetric analysis of **praseodymium oxalate** hydrate.

### 4.1. Instrumentation

- A calibrated thermogravimetric analyzer equipped with a sensitive microbalance and a furnace capable of reaching at least 1000°C.
- Sample pans (e.g., platinum or alumina).
- Gas flow controller for maintaining a consistent atmosphere.

#### 4.2. Materials

- **Praseodymium oxalate** hydrate ( $\text{Pr}_2(\text{C}_2\text{O}_4)_3 \cdot n\text{H}_2\text{O}$ ) sample.
- Purge gas (e.g., dry air or nitrogen, depending on the desired analysis).

#### 4.3. Procedure

- Instrument Preparation:
  - Turn on the TGA instrument and allow it to stabilize.
  - Select the appropriate purge gas (e.g., dry air at a flow rate of 20-50 mL/min).[\[4\]](#)
  - Perform a baseline run with an empty sample pan to ensure instrument stability.
- Sample Preparation:
  - Accurately weigh a small amount of the **praseodymium oxalate** sample (typically 5-20 mg) directly into the TGA sample pan.[\[4\]](#)[\[10\]](#) Record the initial mass precisely.
- TGA Measurement:
  - Place the sample pan onto the TGA balance mechanism.
  - Seal the furnace and allow the system to purge with the selected gas until the balance signal is stable.
  - Program the temperature profile. A typical profile involves:
    - An initial isotherm at ambient temperature (e.g., 30°C) for 5-10 minutes.
    - A heating ramp at a constant rate (e.g., 10°C/min or 20°C/min) up to a final temperature of 950-1000°C.[\[9\]](#)[\[10\]](#)
    - An optional final isotherm at the maximum temperature for 10-15 minutes to ensure complete reaction.
- Data Analysis:

- Record the mass of the sample as a function of temperature.
- Plot the TGA curve (mass % vs. temperature).
- Generate the derivative thermogravimetric (DTG) curve (rate of mass loss vs. temperature) to accurately identify the temperatures of maximum decomposition rates.
- Determine the onset and end temperatures for each decomposition step and calculate the corresponding percentage mass loss.

#### 4.4. Workflow Diagram

Caption: Standard workflow for TGA of **praseodymium oxalate**.

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